

Technical Guide: Vapor Pressure of Bis(2-chloro-1-methylethyl) ether

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Compound of Interest

Compound Name: *Bis(2-chloro-1-methylethyl) ether*

Cat. No.: *B132582*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the vapor pressure of **Bis(2-chloro-1-methylethyl) ether** (also known as dichlorodiisopropyl ether), a crucial physicochemical property for safety, handling, and process design in research and industrial settings. This document summarizes available quantitative data, details a standard experimental protocol for vapor pressure determination, and presents a visual workflow of the methodology.

Quantitative Vapor Pressure Data

The vapor pressure of a substance is the pressure exerted by its vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system. It is a critical indicator of a liquid's volatility.

The following table summarizes the reported vapor pressure data for **Bis(2-chloro-1-methylethyl) ether**.

Temperature (°F)	Temperature (°C)	Vapor Pressure (mmHg)	Vapor Pressure (kPa)	Source
68	20	0.1	0.0133	[1][2]
68	20	0.56	0.0746	[3]
68	20	< 1.5	< 0.2	[4]
85.3	29.6	1	0.133	[1][2]

Note: Discrepancies in reported values may arise from different experimental methodologies or sample purity.

Experimental Protocol: Determination of Vapor Pressure by the Isoteniscope Method

The American Society for Testing and Materials (ASTM) standard D2879 outlines the procedure for determining the vapor pressure-temperature relationship of liquids using an isoteniscope.[1][2][4][5][6] This method is suitable for liquids with vapor pressures between 133 Pa (1.0 torr) and 101.3 kPa (760 torr).[1][2]

Principle

The isoteniscope is a constant-volume apparatus.[1][2] The principle of the method is that when the liquid levels inside the U-tube of the isoteniscope are equal, the vapor pressure of the liquid in the sample bulb is equal to the external pressure exerted on the other side of the U-tube. This external pressure is measured by a manometer.

Apparatus

A typical setup for the isoteniscope method includes:

- Isoteniscope: A glass apparatus consisting of a sample bulb and a U-tube manometer.
- Constant-Temperature Bath: A bath capable of maintaining the desired temperature with high stability.

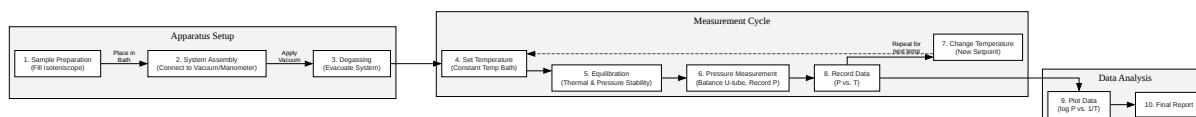
- Vacuum Pump: To evacuate the system and remove dissolved gases.
- Pressure-Measuring System: A manometer (e.g., mercury or digital) to measure the pressure in the system.
- Temperature-Measuring Device: A calibrated thermometer or thermocouple to accurately measure the temperature of the bath.
- Ballast Flask: A large flask connected to the system to dampen pressure fluctuations.

Procedure

- Sample Preparation: The isoteniscope bulb is filled to approximately two-thirds of its volume with the liquid sample, in this case, **Bis(2-chloro-1-methylethyl) ether**.
- Assembly: The isoteniscope is placed in the constant-temperature bath and connected to the vacuum and pressure-measuring system.
- Degassing: The system is evacuated using the vacuum pump to remove air and other dissolved gases from the sample. This is a critical step, as the presence of non-condensable gases will lead to erroneously high pressure readings. The sample may be gently heated or agitated during this process to facilitate the removal of dissolved gases.
- Equilibration: The constant-temperature bath is set to the desired temperature. The system is allowed to reach thermal and pressure equilibrium.
- Pressure Measurement: Once the temperature has stabilized, the pressure of the system is adjusted by slowly admitting a gas (e.g., nitrogen) until the levels of the liquid in the U-tube of the isoteniscope are equal. The pressure required to achieve this balance is recorded from the manometer. This recorded pressure is the vapor pressure of the sample at that temperature.
- Data Collection at Different Temperatures: The temperature of the bath is then changed to a new setpoint, and steps 4 and 5 are repeated to obtain a series of vapor pressure measurements at different temperatures.

Experimental Workflow Visualization

The following diagram illustrates the key steps in determining the vapor pressure of a liquid using the isoteniscope method.



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Caption: Workflow for vapor pressure determination using the isoteniscope method.

This guide provides essential information on the vapor pressure of **Bis(2-chloro-1-methylethyl) ether** and a standardized method for its determination. Accurate vapor pressure data is fundamental for ensuring the safe handling and effective application of this chemical in various scientific and industrial processes.

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